

# Application Note: Comprehensive Analytical Characterization of C18-PEG13-Acid Conjugates

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## Compound of Interest

Compound Name: **C18-PEG13-acid**

Cat. No.: **B15580325**

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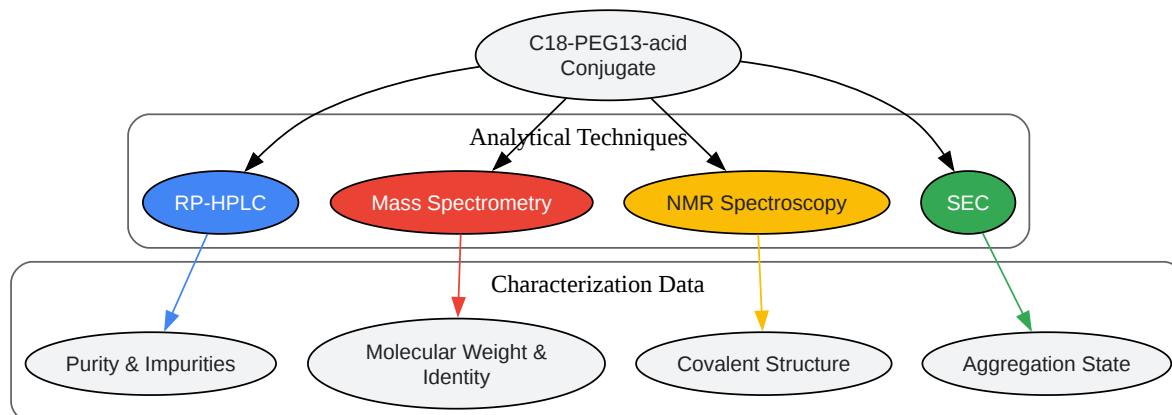
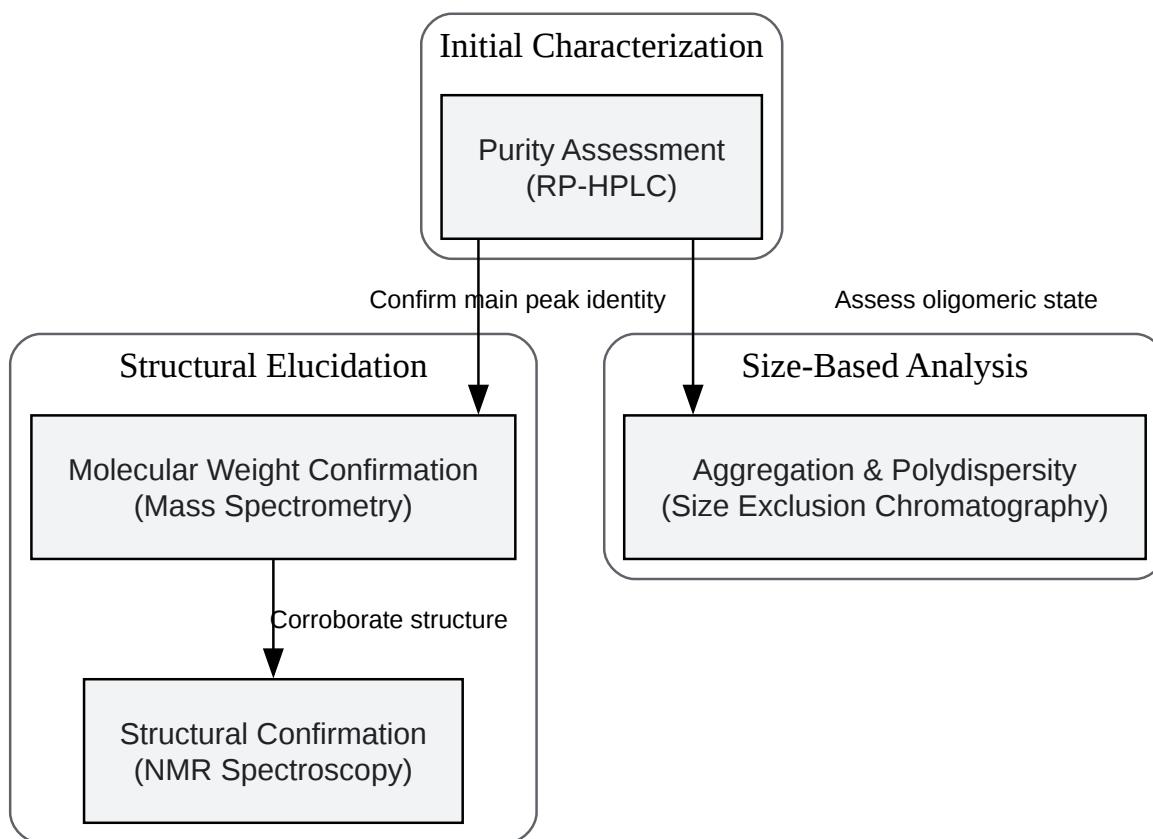
For Researchers, Scientists, and Drug Development Professionals

## Introduction

**C18-PEG13-acid** conjugates are amphiphilic molecules of significant interest in drug delivery and nanotechnology. Comprising a hydrophobic C18 alkyl chain, a hydrophilic polyethylene glycol (PEG) linker with 13 ethylene oxide units, and a terminal carboxylic acid, these conjugates are utilized in the formation of micelles and liposomes for encapsulating therapeutic agents. The precise chemical structure, purity, and physicochemical properties of these conjugates are critical to the performance and stability of the drug delivery system. This application note provides a suite of detailed analytical protocols for the comprehensive characterization of **C18-PEG13-acid** conjugates, ensuring product quality and consistency for research and development.

## Analytical Workflow Overview

A multi-faceted analytical approach is essential for the thorough characterization of **C18-PEG13-acid** conjugates. The following workflow outlines the logical progression of analysis, from initial purity assessment to detailed structural elucidation and size-based analysis.

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